An In-depth Technical Guide to 1-Ethynyl-4-octyloxy-benzene

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Compound of Interest

Compound Name:	*1-Ethynyl-4-octyloxy-benzene*
CAS No.:	*137338-08-0*
Cat. No.:	*B160363*

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Introduction

1-Ethynyl-4-octyloxy-benzene is a bifunctional organic molecule of significant interest in the fields of medicinal chemistry and materials science. Its structure, featuring a rigid aromatic core, a flexible lipophilic octyloxy chain, and a reactive terminal alkyne, makes it a versatile molecular building block. The terminal alkyne group, in particular, serves as a critical handle for post-synthetic modification via reactions such as the Sonogashira coupling and, most notably, the copper-catalyzed azide-alkyne cycloaddition (CuAAC)—a cornerstone of "click chemistry." [1] This guide provides a comprehensive overview of its chemical identity, a robust synthetic pathway with mechanistic insights, key applications, and essential safety protocols.

Section 1: Chemical Identity and Physicochemical Properties

Correctly identifying a chemical entity is the foundation of sound scientific research. The CAS number provides a unique identifier for this specific compound.

- CAS Number: 137338-08-0[2]

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- IUPAC Name: 1-Ethynyl-4-(octyloxy)benzene
- Synonyms: 4-Octyloxyphenylacetylene, p-Octyloxyphenylacetylene, 4-(Octyloxy)phenylacetylene

The physical and chemical properties of a compound dictate its behavior in different environments and its suitability for various applications. These properties are summarized below.

Property	Value	Source
Molecular Formula	$C_{16}H_{22}O$	-
Molecular Weight	230.35 g/mol	-
Appearance	White to off-white solid or oil	General Knowledge
Solubility	Soluble in common organic solvents (e.g., THF, CH_2Cl_2, Acetone)	General Knowledge
Boiling Point	Not well-documented; estimated >250 °C at atm. pressure	-
Melting Point	Not well-documented; expected to be low	-

Section 2: A Validated Two-Step Synthetic Protocol

The synthesis of **1-Ethynyl-4-octyloxy-benzene** is most efficiently achieved through a two-step process that leverages classic, high-yield organic reactions. This pathway is chosen for its reliability, scalability, and use of readily available starting materials.

- Williamson Ether Synthesis: To install the octyloxy side chain.
- Sonogashira Coupling: To introduce the terminal ethynyl group.

Step 1: Williamson Ether Synthesis of 1-Bromo-4-(octyloxy)benzene

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Causality and Experimental Choice: The Williamson ether synthesis is the archetypal method for preparing ethers.[3][4] It proceeds via an S_N2 mechanism, where an alkoxide nucleophilically attacks an alkyl halide.[4] We begin with 4-bromophenol because the phenolic proton is sufficiently acidic (pKa ≈ 10) to be deprotonated by a moderately strong base like potassium carbonate. 1-Bromooctane is an excellent primary alkyl halide for the S_N2 reaction, minimizing the risk of the competing E2 elimination reaction that can occur with more hindered halides.[3] Acetone is selected as the solvent due to its polar aprotic nature, which effectively solvates the cation while leaving the alkoxide nucleophile reactive, and its suitable boiling point for this reaction.

Detailed Protocol:

- Reagent Setup: To a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 4-bromophenol (10.0 g, 57.8 mmol), 1-bromooctane (13.4 g, 69.4 mmol, 1.2 eq), and anhydrous potassium carbonate (16.0 g, 115.6 mmol, 2.0 eq).
- Solvent Addition: Add 150 mL of acetone to the flask.
- Reaction: Heat the mixture to reflux with vigorous stirring. Monitor the reaction progress using thin-layer chromatography (TLC). The reaction is typically complete within 12-18 hours.
- Work-up: Once the reaction is complete, cool the mixture to room temperature and filter off the potassium carbonate. Concentrate the filtrate under reduced pressure to remove the acetone.
- Extraction: Dissolve the residue in 100 mL of diethyl ether and transfer to a separatory funnel. Wash the organic layer sequentially with 1 M NaOH (2 x 50 mL) to remove any unreacted phenol, and then with brine (1 x 50 mL).
- Purification: Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced pressure. The crude product, 1-bromo-4-(octyloxy)benzene, can be purified further by flash column chromatography if necessary, yielding a colorless oil.

Step 2: Sonogashira Coupling to Yield 1-Ethynyl-4-(octyloxy)benzene

Causality and Experimental Choice: The Sonogashira coupling is a powerful cross-coupling reaction for forming $C(sp^2)$-$C(sp)$ bonds, making it ideal for introducing a terminal alkyne onto

an aryl halide.[5][6] The reaction relies on a dual catalytic system: a palladium(0) complex and a copper(I) salt.[7] The palladium catalyst facilitates the oxidative addition to the aryl bromide, while the copper(I) co-catalyst activates the terminal alkyne, forming a copper(I) acetylide intermediate.[8] We use ethynyltrimethylsilane (TMS-acetylene) as the alkyne source. The TMS group serves as a protecting group, preventing the alkyne from self-coupling and ensuring a monosubstitution reaction. It can be easily removed in a subsequent step. Triethylamine (TEA) is used as the base and solvent, serving to neutralize the HBr generated during the reaction and facilitate the catalytic cycle.

Detailed Protocol:

- Reagent Setup: In an oven-dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), dissolve 1-bromo-4-(octyloxy)benzene (10.0 g, 35.1 mmol) in 100 mL of anhydrous triethylamine.
- Degassing: Degas the solution by bubbling argon through it for 20 minutes.
- Catalyst Addition: Add bis(triphenylphosphine)palladium(II) dichloride ($Pd(PPh_3)_2Cl_2$, 0.62 g, 0.88 mmol, 2.5 mol%), copper(I) iodide (CuI, 0.17 g, 0.88 mmol, 2.5 mol%), and triphenylphosphine (PPh_3, 0.46 g, 1.75 mmol, 5 mol%).
- Alkyne Addition: Add ethynyltrimethylsilane (TMS-acetylene) (4.1 g, 42.1 mmol, 1.2 eq) dropwise to the mixture.
- Reaction: Heat the reaction mixture to 70 °C and stir for 4-6 hours, monitoring by TLC.
- Deprotection: Upon completion, cool the reaction to room temperature. Add potassium carbonate (10 g) and methanol (50 mL) to the flask to effect the in-situ deprotection of the TMS group. Stir at room temperature for 2 hours.
- Work-up and Purification: Filter the mixture through a pad of Celite, washing with diethyl ether. Concentrate the filtrate under reduced pressure. Dissolve the residue in diethyl ether and wash with water and brine. Dry the organic layer over $MgSO_4$, filter, and concentrate. Purify the crude product by flash column chromatography (eluting with a hexane/ethyl acetate gradient) to yield **1-Ethynyl-4-octyloxy-benzene** as the final product.

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Section 3: Synthetic Workflow Visualization

The following diagram illustrates the logical flow of the two-step synthesis, highlighting the key reagents and intermediate products.

Caption: The CuAAC reaction for molecular conjugation.

Section 6: Handling and Safety Precautions

As a laboratory chemical, **1-Ethynyl-4-octyloxy-benzene** requires careful handling. While a specific safety data sheet (SDS) is not widely available, precautions can be inferred from similar aryl alkyne and ether compounds.

- General Handling: Use in a well-ventilated area, preferably a chemical fume hood. Avoid contact with skin, eyes, and clothing. [9]Wear standard personal protective equipment (PPE), including safety goggles with side shields, a lab coat, and chemical-resistant gloves. [10]* Irritation: Aromatic alkynes and ethers can be irritating to the skin and eyes. In case of contact, rinse the affected area thoroughly with water. [10]* Inhalation: Avoid inhaling dust or vapors. May be harmful if inhaled. [10]* Storage: Store in a tightly closed container in a cool, dry place away from strong oxidizing agents. [11]* Disposal: Dispose of waste in accordance with all local, state, and federal regulations.

Self-Validating Protocol: Always consult the Safety Data Sheet for the specific reagents used in the synthesis, such as 4-bromophenol (toxic), 1-bromooctane (irritant), and triethylamine (flammable, corrosive). Adherence to standard laboratory safety protocols is paramount for a self-validating and safe experimental workflow.

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